

Personal protective equipment for handling AMZ30

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AMZ30

Cat. No.: B1139141

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Essential Safety and Handling Guide for AMZ30

This guide provides crucial safety and logistical information for the handling and disposal of **AMZ30**, a selective, covalent inhibitor of protein phosphatase methylesterase-1 (PME-1).[1] The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear, step-by-step operational plan.

Physicochemical and Storage Information

Proper storage and handling of **AMZ30** are critical to maintain its stability and prevent accidental exposure.

Property	Value
Molecular Formula	C19H12FN3O6S2[1]
Molecular Weight	461.44 g/mol [1]
CAS Number	1313613-09-0[1]
Appearance	Crystalline solid[2]
Purity	≥ 98% or ≥ 99%[1][2]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years[1]
Storage (In solvent)	-80°C for 6 months, -20°C for 1 month[1]

Personal Protective Equipment (PPE)

Due to the hazardous nature of **AMZ30**, appropriate personal protective equipment must be worn at all times. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Recommended PPE for Handling **AMZ30**:

- Eye and Face Protection:
 - Wear chemical safety goggles that provide a complete seal around the eyes.
 - In situations with a higher risk of splashes or aerosol generation, a face shield should be worn in addition to safety goggles.[\[3\]](#)
- Hand Protection:
 - Use chemical-resistant gloves, such as nitrile or neoprene.[\[3\]](#)
 - Gloves should be inspected for tears or holes before each use.
 - Wash the outside of gloves before removing them.[\[4\]](#)
 - Dispose of used gloves as chemical waste.
- Body Protection:
 - A lab coat or a chemical-resistant apron should be worn to protect against spills.
 - For procedures with a higher risk of contamination, disposable coveralls, such as Tyvek®, are recommended.[\[5\]](#)[\[6\]](#)
- Respiratory Protection:
 - If handling the powder outside of a certified chemical fume hood or glove box, a respirator is necessary to prevent inhalation.[\[6\]](#)

- The type of respirator (e.g., N95, half- or full-face respirator with appropriate cartridges) should be selected based on the potential for airborne exposure.[3]

Experimental Protocols: Donning and Doffing PPE

Donning (Putting On) PPE:

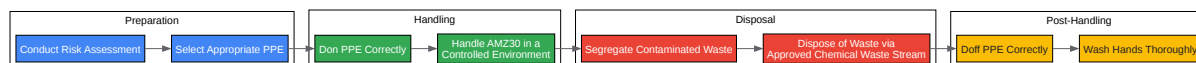
- Hand Hygiene: Wash and dry hands thoroughly.
- Gown/Coverall: Put on the lab coat or disposable coverall.
- Respirator: If required, perform a seal check to ensure the respirator is fitted correctly.
- Goggles/Face Shield: Put on eye and face protection.
- Gloves: Don gloves, ensuring they overlap the cuffs of the lab coat or coverall.

Doffing (Taking Off) PPE:

- Gloves: Remove gloves by peeling them off from the cuff, turning them inside out.
- Gown/Coverall: Remove the lab coat or coverall by rolling it down and away from the body.
- Hand Hygiene: Perform hand hygiene.
- Goggles/Face Shield: Remove eye and face protection from the back of the head.
- Respirator: Remove the respirator without touching the front.
- Final Hand Hygiene: Wash hands thoroughly with soap and water.

AMZ30 Handling and Disposal Workflow

The following diagram illustrates the key steps for safely handling and disposing of **AMZ30**.



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Caption: Workflow for safe handling and disposal of **AMZ30**.

Disposal Plan

All waste contaminated with **AMZ30**, including empty containers, used PPE, and experimental materials, must be treated as hazardous chemical waste.

- Segregation: Do not mix **AMZ30** waste with other waste streams.
- Containment: Collect waste in clearly labeled, sealed containers that are appropriate for chemical waste.
- Disposal: Arrange for disposal through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor. Follow all local, state, and federal regulations for hazardous waste disposal.

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- To cite this document: BenchChem. [Personal protective equipment for handling AMZ30]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139141#personal-protective-equipment-for-handling-amz30]

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